

# Application Notes and Protocols: Preparation of L-Methioninamide Hydrochloride Stock Solution

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## Compound of Interest

Compound Name: *L*-Methioninamide hydrochloride

Cat. No.: B555339

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## Introduction

**L-Methioninamide hydrochloride** is a derivative of the essential amino acid L-methionine.<sup>[1]</sup> It serves as a versatile building block in the synthesis of various pharmaceuticals, particularly those targeting metabolic disorders.<sup>[1]</sup> Its amide structure can enhance solubility and stability, making it a valuable compound in drug development and various biochemical applications.<sup>[1]</sup> <sup>[2]</sup> Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **L-Methioninamide hydrochloride** stock solutions.

## Physicochemical Data

A summary of the key quantitative data for **L-Methioninamide hydrochloride** is presented in the table below for easy reference.

Property	Value	References
Molecular Formula	<chem>C5H12N2OS.HCl</chem>	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	184.69 g/mol	<a href="#">[1]</a>
Appearance	White to off-white powder/solid	<a href="#">[1]</a> <a href="#">[3]</a>
Purity	≥98% (HPLC)	<a href="#">[1]</a>
Melting Point	222 - 226 °C	<a href="#">[1]</a>
Solubility	Soluble in water. A clear solution is formed when 0.3g is dissolved in 2ml of water.	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Temperature	0 - 8 °C for long-term storage.	<a href="#">[1]</a> <a href="#">[3]</a>

## Experimental Protocol: Preparation of a 100 mM Stock Solution

This protocol outlines the steps to prepare a 100 mM stock solution of **L-Methioninamide hydrochloride**. This concentration is a common starting point for many cell culture and biochemical assays.

## Materials

- **L-Methioninamide hydrochloride** (purity ≥98%)
- Sterile, high-purity water (e.g., Milli-Q® or equivalent)
- Sterile conical tubes (15 mL or 50 mL)
- Analytical balance
- Spatula
- Weighing paper or boat
- Vortex mixer

- Sterile syringe filters (0.22  $\mu\text{m}$  pore size)
- Sterile syringes
- Sterile storage tubes (e.g., cryovials)

## Procedure

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, the required mass of **L-Methioninamide hydrochloride** is calculated as follows:

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight ( g/mol )  
Mass (g) = 0.1 mol/L x 0.01 L x 184.69 g/mol = 0.18469 g

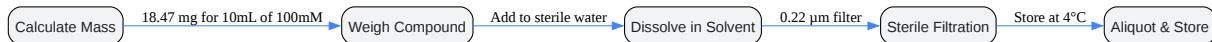
Therefore, you will need to weigh out approximately 18.47 mg of **L-Methioninamide hydrochloride**.

- Weighing the compound:
  - Place a clean, dry weighing boat on the analytical balance and tare it.
  - Carefully weigh out 18.47 mg of **L-Methioninamide hydrochloride** powder using a clean spatula.
- Dissolution:
  - Transfer the weighed powder into a 15 mL sterile conical tube.
  - Add a small volume of sterile water (e.g., 5 mL) to the tube.
  - Vortex the tube until the powder is completely dissolved. The solution should be clear and colorless.<sup>[3]</sup>
- Once fully dissolved, add sterile water to bring the final volume to 10 mL.
- Sterilization:
  - To ensure the sterility of the stock solution, which is crucial for cell-based experiments, filter the solution through a 0.22  $\mu\text{m}$  sterile syringe filter into a new sterile conical tube.

- **Aliquoting and Storage:**
  - Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile cryovials. This minimizes contamination and degradation from repeated freeze-thaw cycles.
  - Label each aliquot clearly with the compound name, concentration, and date of preparation.
  - For long-term storage, it is recommended to store the aliquots at 4°C.<sup>[3]</sup> The compound is stable for at least 6 months under these conditions.<sup>[3]</sup> Short-term storage at room temperature is also possible.<sup>[3]</sup>

## Workflow Diagram

The following diagram illustrates the key steps in the preparation of the **L-Methioninamide hydrochloride** stock solution.



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Caption: Workflow for **L-Methioninamide hydrochloride** stock solution preparation.

## Safety Precautions

As with any chemical, appropriate safety measures should be taken when handling **L-Methioninamide hydrochloride**. It is intended for research use only.<sup>[3]</sup> All handling should be performed by qualified personnel trained in laboratory procedures.<sup>[3]</sup> It is recommended to wear personal protective equipment (PPE), including a lab coat, gloves, and safety glasses. Consult the Safety Data Sheet (SDS) for this product for comprehensive safety information.

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## References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 16120-92-6: L-methioninamide hcl | CymitQuimica [cymitquimica.com]
- 3. usbio.net [usbio.net]
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